

# Application of 5,5-Diethyl-2-methylheptane in Material Science: An Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **5,5-Diethyl-2-methylheptane**

Cat. No.: **B14538938**

[Get Quote](#)

## Introduction

**5,5-Diethyl-2-methylheptane** is a branched-chain alkane with the chemical formula C12H26. While the exploration of novel organic molecules is a continuous endeavor in material science for developing new polymers, lubricants, and other advanced materials, a thorough review of currently available scientific literature and patents reveals no specific documented applications of **5,5-Diethyl-2-methylheptane** in this field.

This document serves to provide the known chemical and physical properties of **5,5-Diethyl-2-methylheptane** based on existing chemical databases. The absence of application-specific data precludes the inclusion of detailed experimental protocols, quantitative performance data, or visualizations of its role in material science workflows.

## Chemical and Physical Properties

General information and computed properties of **5,5-Diethyl-2-methylheptane** are summarized from publicly available chemical databases.

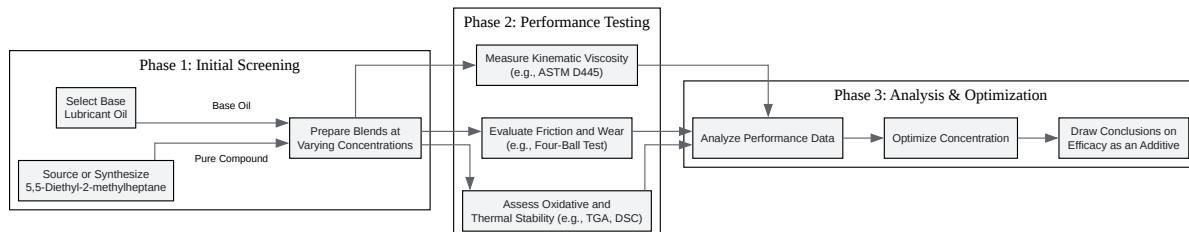
Property	Value	Source
Molecular Formula	C12H26	PubChem[1]
Molecular Weight	170.33 g/mol	PubChem[1]
IUPAC Name	5,5-diethyl-2-methylheptane	PubChem[1]
CAS Registry Number	62198-95-2	NIST[2], PubChem[1]
Canonical SMILES	CCC(CC)(CC)CCC(C)C	PubChem[1]
InChIKey	XPAWKGLXSPHNAN- UHFFFAOYSA-N	NIST[2], PubChem[1]

## Potential Areas of Exploration (Hypothetical)

Given its structure as a branched alkane, one could hypothesize potential, yet unproven, areas of investigation for **5,5-Diethyl-2-methylheptane** in material science. It is crucial to emphasize that the following are purely speculative and not based on any published research.

- Lubricant Additive: Branched alkanes are sometimes used as components in lubricating oils to modify viscosity and improve flow properties at low temperatures.
- Plasticizer: In some polymer systems, smaller organic molecules can be added as plasticizers to increase flexibility.
- Organic Phase in Composite Materials: It could potentially be explored as a non-polar organic phase in the synthesis of certain composite materials.

The logical workflow for investigating a novel compound like **5,5-Diethyl-2-methylheptane** for a potential material science application, such as a lubricant additive, is outlined below.

[Click to download full resolution via product page](#)

Caption: Hypothetical workflow for evaluating a novel compound as a lubricant additive.

## Conclusion

Currently, there is no scientific literature or patent data to support any specific application of **5,5-Diethyl-2-methylheptane** in material science. The information available is limited to its basic chemical and physical properties. The potential applications remain hypothetical and would require substantial experimental investigation to validate. Researchers and scientists are encouraged to consult primary research databases for any future developments regarding the use of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5,5-Diethyl-2-methylheptane | C12H26 | CID 53424703 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 2. heptane, 5,5-diethyl-2-methyl- [webbook.nist.gov]
- To cite this document: BenchChem. [Application of 5,5-Diethyl-2-methylheptane in Material Science: An Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14538938#application-of-5-5-diethyl-2-methylheptane-in-material-science\]](https://www.benchchem.com/product/b14538938#application-of-5-5-diethyl-2-methylheptane-in-material-science)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)